

# Potential hazards and safety precautions for 2,5-Diiodophenol

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## Compound of Interest

Compound Name: 2,5-Diiodophenol

Cat. No.: B3255075

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An In-depth Technical Guide to the Potential Hazards and Safety Precautions for **2,5-Diiodophenol**

This guide provides a comprehensive overview of the potential hazards and recommended safety precautions for **2,5-Diiodophenol**, designed for researchers, scientists, and professionals in drug development. The information is compiled from available safety data and toxicological information on closely related compounds, supplemented with standardized experimental protocols.

## Chemical and Physical Properties

While specific experimental data for **2,5-Diiodophenol** is limited, its basic properties can be computed.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> I <sub>2</sub> O	PubChem[1]
Molecular Weight	345.90 g/mol	PubChem[1]
CAS Number	24885-47-0	PubChem[1]

## Hazard Identification and Classification

A definitive Safety Data Sheet (SDS) for **2,5-Diiodophenol** is not readily available. However, based on the GHS classification of a closely related diiodophenol isomer, the following hazards are anticipated.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H311: Toxic in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H351: Suspected of causing cancer.
- H411: Toxic to aquatic life with long lasting effects.

GHS Pictograms:



Signal Word: Danger

## Toxicological Data

Quantitative toxicological data for **2,5-Diiodophenol** is scarce. The following data is for a diiodophenol isomer and should be considered indicative.

Test	Species	Route	Value
LD50	Mouse	Oral	1,276 - 1,352 mg/kg

## Reactivity and Stability

- Reactivity: May form explosive mixtures with air upon intense heating.
- Chemical Stability: Stable under normal conditions. May be light-sensitive.
- Incompatible Materials: Strong bases, acid anhydrides, and acid chlorides.

- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.

## Safety Precautions and Handling

Given the potential hazards, stringent safety measures should be implemented when handling **2,5-Diiodophenol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Protect from light.

## Experimental Protocols

The following are summaries of standardized OECD guidelines that would be used to assess the toxicity of a substance like **2,5-Diiodophenol**.

## Acute Oral Toxicity (Based on OECD Guideline 425)

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.

Methodology:

- Test Animals: Typically, a single sex (usually female) of rats is used.
- Dosage: A stepwise procedure is used, starting with a dose expected to be non-lethal. The dose for the next animal is adjusted up or down depending on the outcome for the previously dosed animal.
- Administration: The substance is administered by gavage in a single dose.
- Observation Period: Animals are observed for a minimum of 14 days for signs of toxicity and mortality.
- Endpoint: The LD50 is calculated based on the outcomes at different dose levels.

## In Vitro Skin Irritation (Based on OECD Guideline 439)

This test uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.

Methodology:

- Test System: A three-dimensional human epidermis model is used.
- Application: The test chemical is applied topically to the tissue surface.
- Exposure and Incubation: Tissues are exposed to the chemical for a defined period (e.g., 60 minutes) and then incubated for a post-exposure period (e.g., 42 hours).

- Viability Assessment: Cell viability is determined using a colorimetric assay (e.g., MTT assay).
- Classification: A chemical is classified as an irritant if the tissue viability is reduced below a certain threshold (e.g., 50%) compared to a negative control.

## In Vitro Eye Irritation (Based on OECD Guideline 492)

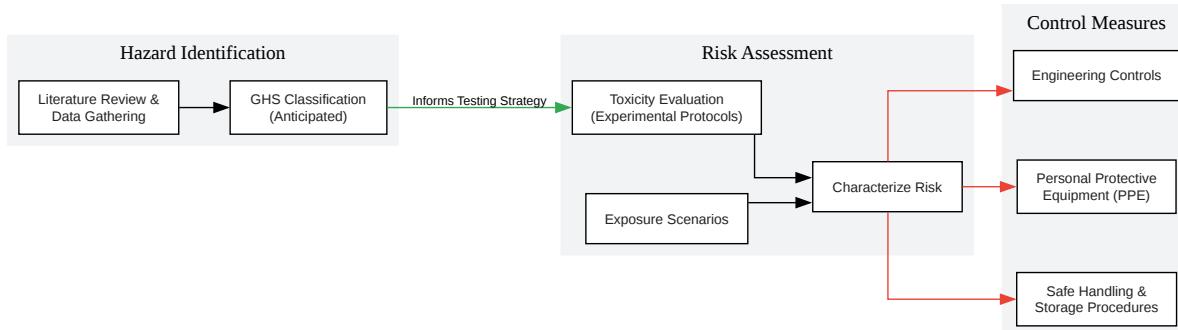
This test utilizes a reconstructed human cornea-like epithelium (RhCE) model to identify chemicals that may cause serious eye damage or irritation.

Methodology:

- Test System: A reconstructed human cornea-like epithelium model is employed.
- Application: The test substance is applied to the surface of the corneal model.
- Exposure and Incubation: The tissues are exposed for a specific duration, followed by a post-exposure incubation period.
- Viability Measurement: Cell viability is measured using methods like the MTT assay.
- Classification: The substance is classified based on the reduction in tissue viability relative to a negative control.

## Logical Workflow for Chemical Safety Assessment

The following diagram illustrates the logical workflow for assessing and managing the risks associated with a chemical like **2,5-Diiodophenol**.



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## References

- 1. 2,5-Diiodophenol | C<sub>6</sub>H<sub>4</sub>I<sub>2</sub>O | CID 18369897 - PubChem [pubchem.ncbi.nlm.nih.gov]
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